

Application Notes and Protocols for Tissues Containing Olsalazine-13C12

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Compound of Interest

Compound Name: *Olsalazine Dimethyl Ester-13C12*

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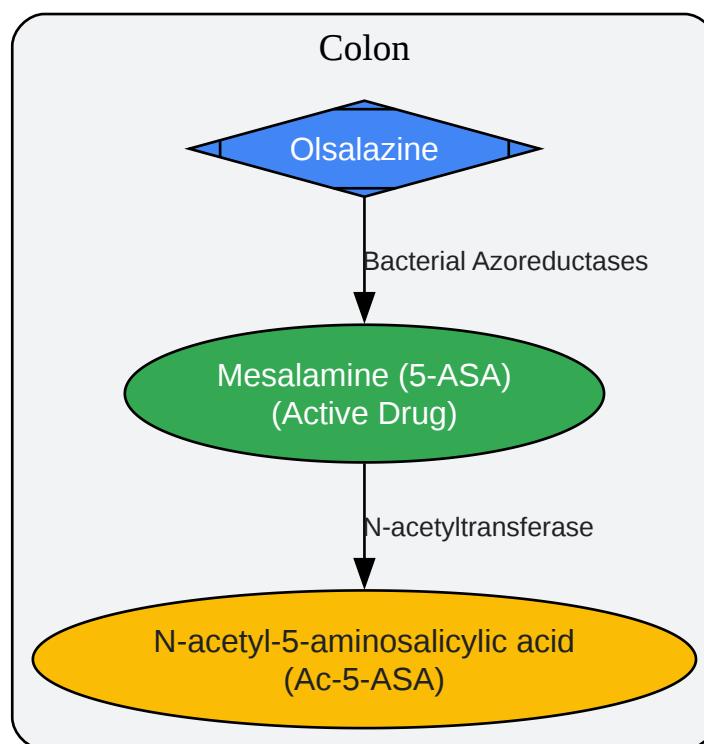
Introduction

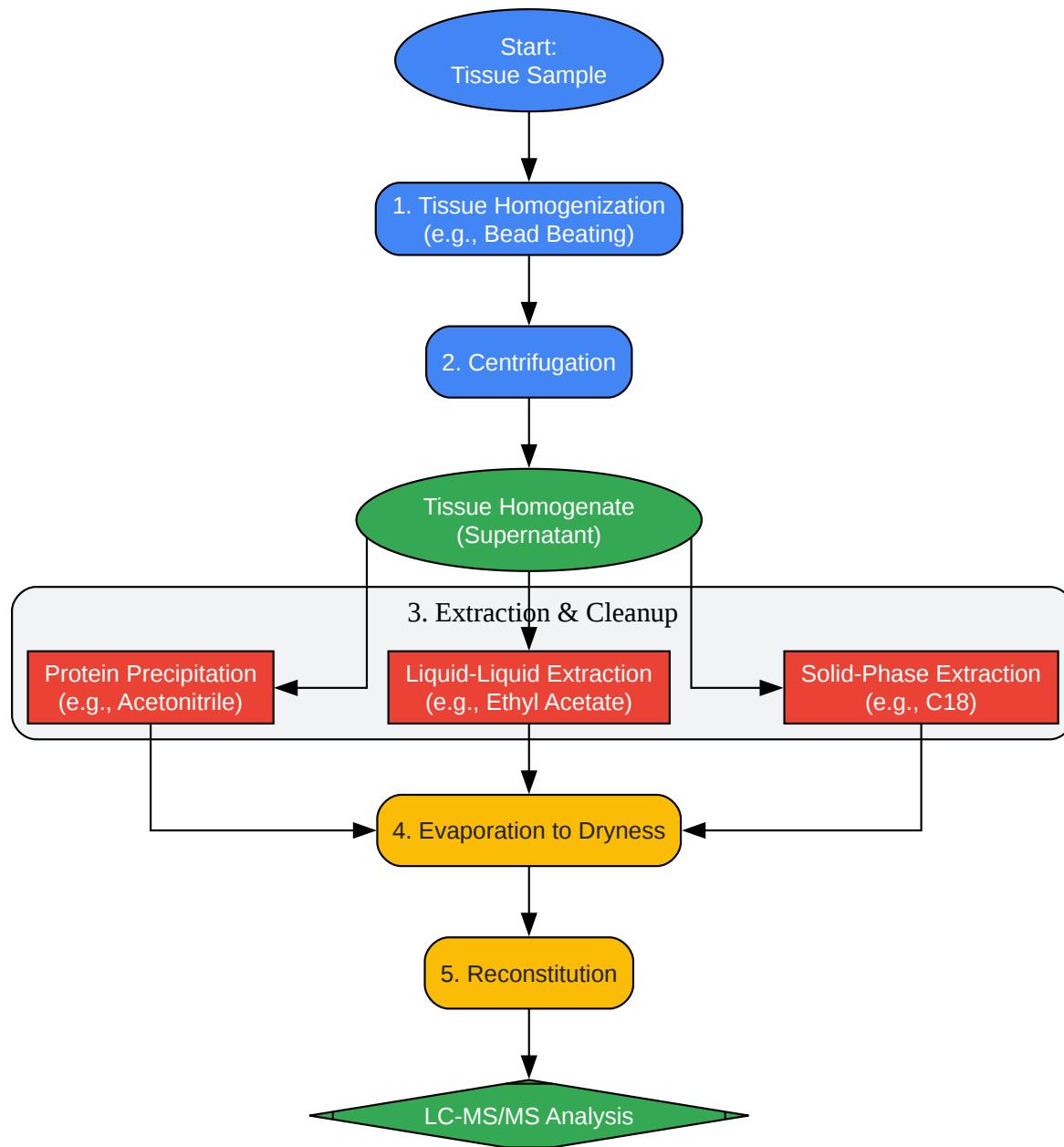
Olsalazine, a prodrug of mesalamine (5-aminosalicylic acid or 5-ASA), is an anti-inflammatory agent primarily used in the treatment of inflammatory bowel disease (IBD), particularly ulcerative colitis.^[1] Its unique structure, consisting of two mesalamine molecules linked by an azo bond, allows for targeted delivery to the colon. There, bacterial azoreductases cleave the bond, releasing the active therapeutic agent, mesalamine, locally at the site of inflammation.^[1] The use of stable isotope-labeled internal standards, such as Olsalazine-13C12, is crucial for accurate quantification of the parent drug in biological matrices by correcting for variability in sample preparation and analysis.

These application notes provide detailed protocols for the sample preparation of tissues containing Olsalazine and its stable isotope-labeled counterpart for subsequent analysis, typically by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Metabolic Pathway of Olsalazine

Olsalazine is specifically designed for colonic delivery. After oral administration, it passes largely unabsorbed through the upper gastrointestinal tract.^[2] In the colon, gut microbiota metabolize Olsalazine into two molecules of the active drug, mesalamine (5-ASA).^[1] Mesalamine itself can be further metabolized, primarily through acetylation, to N-acetyl-5-aminosalicylic acid (Ac-5-ASA).^[1]



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